

1-Ethynyl-2-(trifluoromethyl)benzene as a building block for agrochemicals

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Compound of Interest

Compound Name:	1-Ethynyl-2-(trifluoromethyl)benzene
Cat. No.:	B1308395

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Application Notes: 1-Ethynyl-2-(trifluoromethyl)benzene

Introduction

1-Ethynyl-2-(trifluoromethyl)benzene is a versatile chemical building block crucial for the synthesis of advanced agrochemicals.^[1] Its structure incorporates two key functional groups: a terminal alkyne (ethynyl group) and a trifluoromethyl group attached to a benzene ring. The trifluoromethyl (-CF₃) group is a well-established feature in agrochemical design, known to significantly enhance a compound's metabolic stability, lipophilicity, and binding affinity to target receptors.^{[2][3]} This often leads to agrochemicals with enhanced potency and greater persistence.^[2] The ethynyl group serves as a reactive "handle," enabling the construction of complex molecular architectures through powerful carbon-carbon bond-forming reactions.^{[1][4]}

Physicochemical Properties

The physical and chemical properties of **1-Ethynyl-2-(trifluoromethyl)benzene** are summarized below.^{[1][5]}

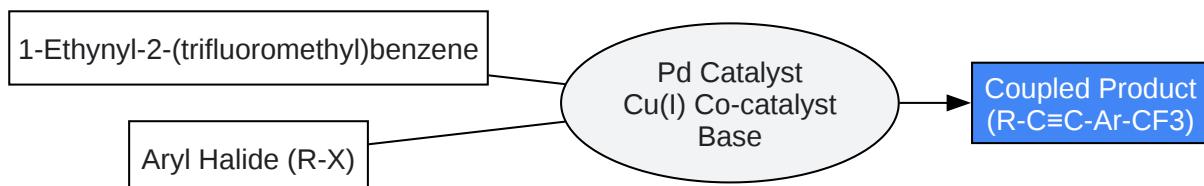
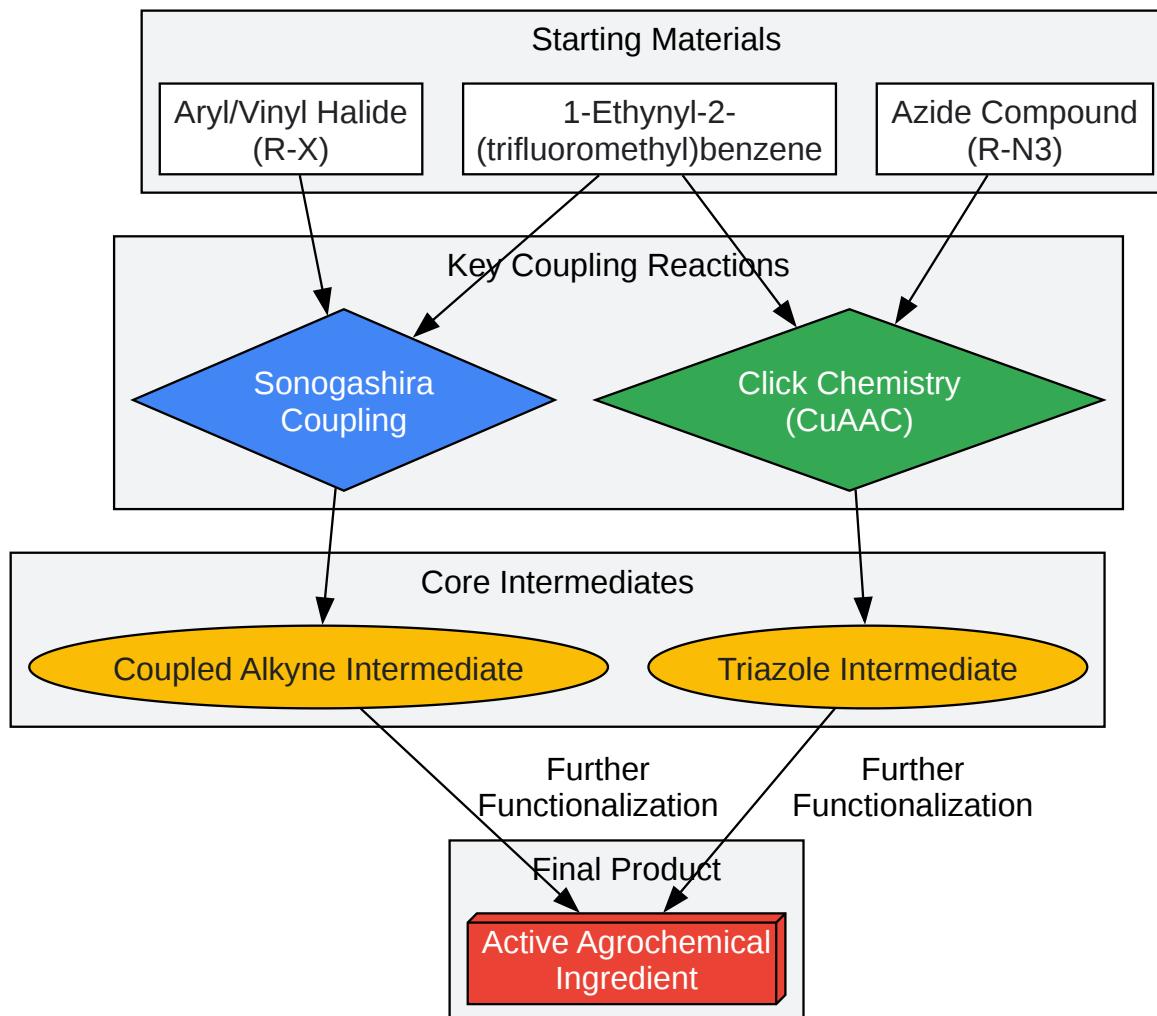
Property	Value	Reference
Molecular Formula	C ₉ H ₅ F ₃	[5]
Molecular Weight	170.13 g/mol	[1][5]
CAS Number	704-41-6	[1][5]
Appearance	Liquid	[1]
Boiling Point	45°C at 8 mmHg	[1]
Density	1.222 g/mL	[1]
IUPAC Name	1-ethynyl-2-(trifluoromethyl)benzene	[5]
SMILES	C#CC1=CC=CC=C1C(F)(F)F	[5]

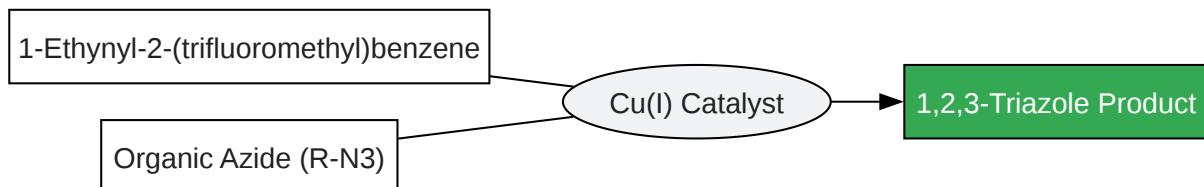
Key Synthetic Applications in Agrochemical Development

The reactivity of the ethynyl group makes **1-Ethynyl-2-(trifluoromethyl)benzene** an ideal substrate for several powerful coupling reactions that are foundational in modern synthetic chemistry. These reactions allow for the efficient and selective assembly of complex molecules from simpler, readily available precursors.

- **Sonogashira Coupling:** This is a cross-coupling reaction that forms a carbon-carbon bond between a terminal alkyne and an aryl or vinyl halide.[6] It is a highly reliable method for linking the trifluoromethylphenyl moiety to other aromatic or heterocyclic systems, which are common scaffolds in agrochemicals.[7][8] The reaction is typically catalyzed by a palladium complex with a copper(I) co-catalyst.[6]
- **Click Chemistry (CuAAC):** The Copper(I)-catalyzed Azide-Alkyne Cycloaddition (CuAAC) is a prime example of a "click" reaction.[9][10] It involves the reaction between a terminal alkyne and an azide to form a highly stable 1,2,3-triazole ring. This reaction is exceptionally robust, high-yielding, and tolerant of a wide variety of functional groups, making it ideal for the late-stage modification of complex molecules or the creation of compound libraries for high-throughput screening.[10][11] The resulting triazole ring is not just a linker but can also contribute to the biological activity of the final compound.

Visualized Synthetic Pathways



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